Proper Disposal Procedures for OX01914

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*OX01914*
Cat. No.:	*B5882762*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The following guide provides detailed procedures for the proper disposal of **OX01914** (CAS Number: 49676-35-9), a water-soluble and permeable modulator of utrophin utilized in Duchenne muscular dystrophy (DMD) studies. Adherence to these guidelines is crucial for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance.

Immediate Safety Precautions

Before beginning any disposal procedures, ensure that all relevant personnel are familiar with the safety information outlined in the product's Safety Data Sheet (SDS). Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Disposal of OX01914

The primary method for the disposal of **OX01914** is through a licensed chemical destruction facility. This ensures that the compound is handled and neutralized in a safe and environmentally responsible manner.

Key Disposal Parameters

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Parameter	Guideline	Citation
Primary Disposal Method	Removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.	[1]
Environmental Precautions	Do not contaminate water, foodstuffs, feed, or seed with the chemical.	[1]
Sewer System Discharge	Do not discharge into sewer systems.	[1]

Contaminated Packaging Disposal

Proper disposal of the container that held **OX01914** is also essential to prevent residual chemical contamination. The recommended procedure for container disposal is as follows:

- Triple Rinse: Thoroughly rinse the container three times with a suitable solvent.
- Recycling or Reconditioning: Once cleaned, the container can be offered for recycling or reconditioning.[1]
- Landfill Disposal: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[1]
- Incineration: For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.

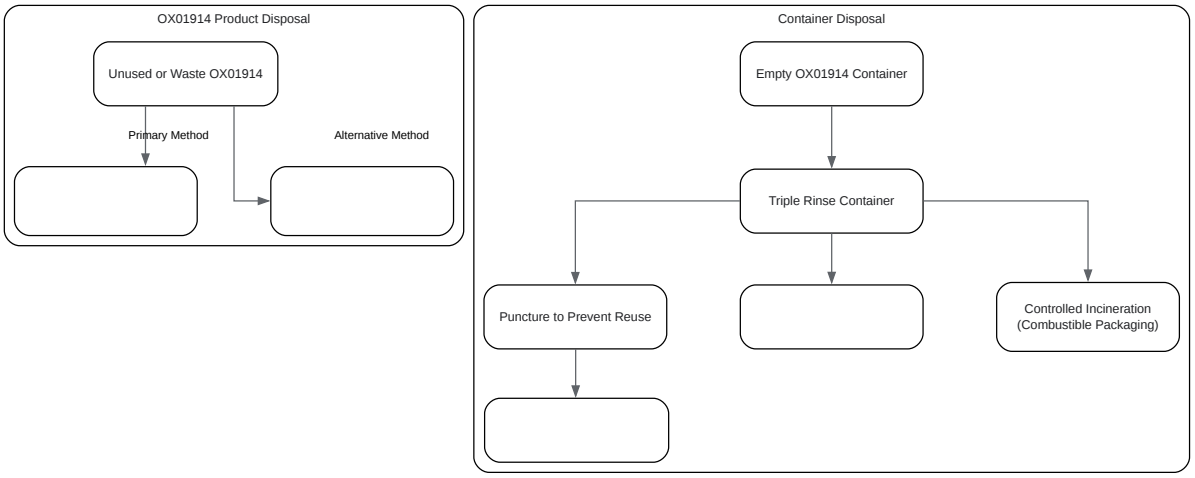
Experimental Protocols

No specific experimental protocols for the disposal of **OX01914** were cited in the available documentation. The disposal procedures provided are based on the general guidelines found in the Safety Data Sheet.

Disposal Workflow

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The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **OX01914** and its packaging.



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References

- 1. targetmol.com [targetmol.com]

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- To cite this document: BenchChem. [Proper Disposal Procedures for OX01914]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5882762/docs#proper-disposal-procedures-for-ox01914]

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